

Methoxyurea: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methoxyurea

Cat. No.: B1295109

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CAS Number: 3272-27-3

This technical guide provides a comprehensive overview of **Methoxyurea**, a compound of interest for researchers in drug development and the chemical sciences. Due to the limited availability of detailed experimental data for **Methoxyurea**, this document also draws comparisons with its close structural analog, Hydroxyurea, a well-established chemotherapeutic agent. This approach aims to provide a broader context for understanding **Methoxyurea**'s potential properties and mechanisms while clearly delineating established data from extrapolated information.

Chemical and Physical Properties

Quantitative data for **Methoxyurea** is primarily based on computational models, with a notable absence of experimentally determined values in publicly accessible literature. The following tables summarize the available information for **Methoxyurea** and provide a comparison with experimentally verified data for Hydroxyurea.

Table 1: Chemical Identifiers and Properties of **Methoxyurea**

Property	Value	Source
CAS Number	3272-27-3	[1]
Molecular Formula	C2H6N2O2	[1]
IUPAC Name	Methoxyurea	PubChem
Synonyms	N-Methoxyurea, Urea, methoxy-	[2]
Molecular Weight	90.08 g/mol	[1]

Table 2: Computed Physical Properties of **Methoxyurea**

Property	Value	Source
Melting Point	320.38 K (47.23 °C)	Cheméo (Calculated)[3]
Boiling Point	444.15 K (171.0 °C)	Cheméo (Calculated)
Water Solubility (log10WS)	-0.11 mol/L	Cheméo (Calculated)
Octanol/Water Partition Coefficient (logPoct/wat)	-0.784	Cheméo (Calculated)
Density	1.161 g/cm ³	

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Methoxyurea** (CAS 3272-27-3) are not readily available in the surveyed literature. General synthesis routes for urea derivatives may be applicable, but specific reaction conditions, yields, and purification methods for **Methoxyurea** have not been published.

Similarly, specific experimental protocols detailing the use of **Methoxyurea** in biological or chemical assays are scarce. Researchers interested in working with this compound may need to adapt protocols from studies on analogous compounds like Hydroxyurea, with the understanding that optimization will be necessary.

Biological Activity and Mechanism of Action

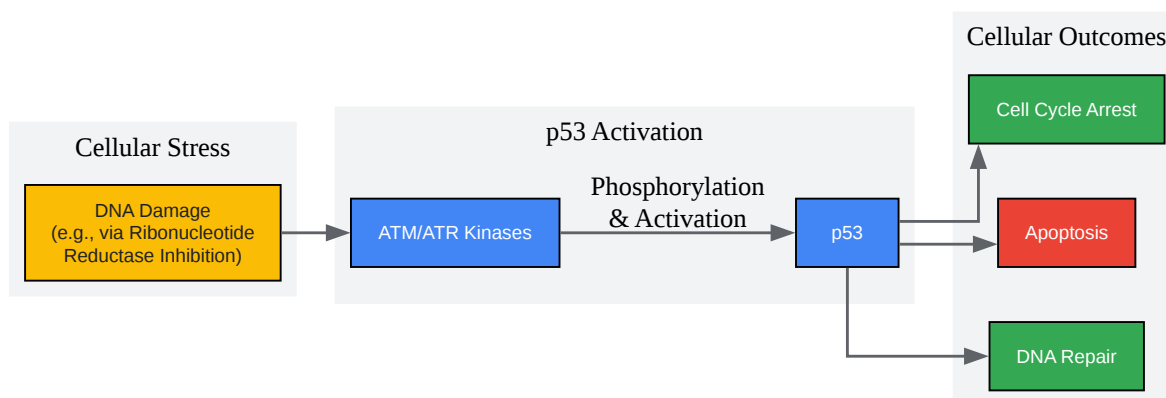
There is conflicting information regarding the biological activity of **Methoxyurea**. Some sources describe it as a chemotherapy drug that functions by inhibiting DNA synthesis, similar to Hydroxyurea. It has also been suggested as a potential regulator of nitric oxide (NO) donors, with applications in sickle cell disease research.

However, it is crucial to note that at least one study has reported that **Methoxyurea** had no effect on thymidine uptake in HeLa cells, which contradicts the hypothesis that it acts as a direct inhibitor of DNA synthesis. This suggests that its mechanism of action may be distinct from that of Hydroxyurea.

The Putative (Hydroxyurea-based) Signaling Pathway

Given the extensive research on Hydroxyurea and its proposed similarity to **Methoxyurea**, understanding its mechanism of action can provide a valuable, albeit hypothetical, framework. Hydroxyurea is known to inhibit ribonucleotide reductase, an enzyme essential for converting ribonucleotides to deoxyribonucleotides, thereby depleting the pool of dNTPs necessary for DNA replication and repair. This inhibition of DNA synthesis can induce cell cycle arrest and apoptosis.

One of the key signaling pathways activated in response to DNA damage and replicative stress is the p53 signaling pathway. The following diagram illustrates a simplified representation of this pathway, which may be relevant if **Methoxyurea**'s mode of action involves DNA damage.



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p53 signaling pathway activated by DNA damage.

Disclaimer: This diagram illustrates the mechanism of action of Hydroxyurea. Due to limited specific data, it is presented here as a potential, but unconfirmed, pathway for **Methoxyurea**.

Conclusion and Future Directions

Methoxyurea is a chemical compound with potential applications in chemotherapy and as a research tool. However, there is a significant lack of experimentally validated data regarding its physical properties, synthesis, and biological mechanism of action. The conflicting reports on its effect on DNA synthesis underscore the need for further investigation to elucidate its precise cellular effects.

Future research should focus on:

- Developing and publishing a reliable synthetic protocol for **Methoxyurea**.
- Experimentally determining its key physical and chemical properties.
- Conducting detailed in vitro and in vivo studies to clarify its mechanism of action and validate its potential as a therapeutic agent.

Researchers are advised to exercise caution when interpreting the currently available data and to consider the information on Hydroxyurea as a comparative reference rather than a direct substitute.

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References

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